A Technical Guide to Chiral Morpholin-3-one Derivatives in Medicinal Chemistry

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Compound of Interest

Compound Name:	*(2R,5R)-2-ethyl-5-phenylmorpholin-3-one*
Cat. No.:	*B8273166*

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Abstract

The chiral morpholin-3-one scaffold has emerged as a "privileged" structure in medicinal chemistry, demonstrating remarkable versatility across a spectrum of therapeutic areas.[1][2] This guide provides an in-depth technical analysis of this crucial heterocyclic core. We will explore its fundamental physicochemical properties, dissect key enantioselective synthetic strategies, and illuminate its role as a conformationally constrained peptidomimetic. Furthermore, this document will showcase prominent examples of morpholin-3-one derivatives that have progressed to clinical use or advanced development, highlighting their mechanisms of action and structure-activity relationships. This guide is intended for researchers, scientists, and drug development professionals seeking to leverage the unique advantages of the chiral morpholin-3-one scaffold in their discovery programs.

Part 1: The Morpholin-3-one Core: A Privileged Scaffold

The morpholine ring and its derivatives are foundational building blocks in medicinal chemistry, frequently found in approved and investigational drugs.[1][2] The morpholin-3-one variant,

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featuring a lactam (cyclic amide) functionality, offers a unique combination of structural rigidity and synthetic tractability.

Structural Features & Physicochemical Impact

The core structure of morpholin-3-one contains a six-membered ring with an oxygen atom (position 1), a nitrogen atom (position 4), and a carbonyl group at position 3. This arrangement imparts several desirable properties:

- Hydrogen Bonding: The lactam NH group acts as a hydrogen bond donor, while the carbonyl oxygen and the ether oxygen at position 1 serve as hydrogen bond acceptors. This facilitates strong, specific interactions with biological targets.
- Metabolic Stability: The heterocyclic core is generally robust and resistant to metabolic degradation, contributing to improved pharmacokinetic profiles.
- Conformational Rigidity: Unlike a flexible peptide chain, the ring structure limits the number of accessible conformations. This pre-organization can lead to a lower entropic penalty upon binding to a target, resulting in higher affinity.
- Chirality: The introduction of substituents, particularly at positions C2, C5, or C6, creates stereogenic centers. The precise three-dimensional arrangement of these substituents is critical for selective interaction with chiral biological macromolecules like proteins and enzymes.

Core structure and key medicinal chemistry features of the morpholin-3-one scaffold.

Part 2: Synthesis of Chiral Morpholin-3-one Derivatives

The construction of the chiral morpholin-3-one ring is a critical step that dictates the stereochemistry of the final compound. Several robust strategies have been developed, often starting from readily available chiral building blocks like α-amino acids.

Strategy 1: Cyclization from α-Amino Alcohols

A prevalent and reliable method involves the cyclization of N-substituted α-amino alcohols with α-haloacetyl halides. The chirality is sourced from the starting amino acid.

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Causality Behind Experimental Choices:

- Starting Material: L- or D-amino acids are used as they provide an inexpensive and enantiomerically pure source of chirality.
- Reduction: The carboxylic acid of the amino acid is reduced to an alcohol (e.g., with $LiAlH_4$ or borane complexes). This is necessary to form the ether linkage of the morpholine ring. The amine is typically protected (e.g., with a Boc group) to prevent side reactions during reduction.
- N-Alkylation: The resulting amino alcohol is then N-alkylated.
- Cyclization: The final ring-closing step is an intramolecular Williamson ether synthesis or an acylation followed by cyclization. Using a reagent like chloroacetyl chloride introduces the two-carbon unit that will become C2 and C3 of the final ring. The subsequent intramolecular cyclization is driven by a base that deprotonates the alcohol, which then displaces the chloride.

Detailed Protocol: Synthesis of (S)-4-benzyl-5-phenylmorpholin-3-one

This protocol provides a representative example starting from L-Phenylalanine.

Step 1: Reduction of N-Boc-L-Phenylalanine to (S)-tert-butyl (1-hydroxy-3-phenylpropan-2-yl)carbamate

- To a stirred solution of N-Boc-L-phenylalanine (10.0 g, 37.7 mmol) in anhydrous THF (100 mL) at 0 °C under a nitrogen atmosphere, add borane-tetrahydrofuran complex (1.0 M solution in THF, 75.4 mL, 75.4 mmol) dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 16 hours.
- Cool the reaction to 0 °C and quench by the slow addition of methanol (20 mL), followed by 1 M HCl (20 mL).
- Extract the mixture with ethyl acetate (3 x 50 mL).

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- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure to yield the crude amino alcohol, which is used directly in the next step.

Step 2: N-Alkylation and Deprotection

- The crude amino alcohol is dissolved in a suitable solvent like DMF.
- Add a base such as potassium carbonate (K_2CO_3) and benzyl bromide.
- The reaction is stirred at room temperature until completion (monitored by TLC).
- The Boc protecting group is then removed using an acid like trifluoroacetic acid (TFA) in dichloromethane (DCM).

Step 3: Cyclization to form the Morpholin-3-one Ring

- Dissolve the deprotected amino alcohol from Step 2 in DCM (100 mL) and cool to 0 °C.
- Add a base, such as triethylamine (1.5 eq).
- Slowly add chloroacetyl chloride (1.1 eq).
- Stir the reaction at room temperature for 4-6 hours.
- Upon completion, wash the reaction mixture with saturated $NaHCO_3$ solution and brine.
- Dry the organic layer over Na_2SO_4, concentrate, and purify by column chromatography (silica gel, hexane:ethyl acetate gradient) to afford (S)-4-benzyl-5-phenylmorpholin-3-one.

Strategy 2: Catalytic Asymmetric Synthesis

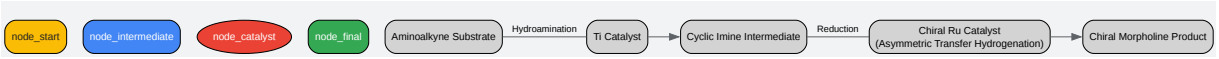
More advanced methods aim to construct the chiral center during the ring-forming process using chiral catalysts. These methods are highly efficient and versatile. A notable approach involves a one-pot tandem reaction combining hydroamination and asymmetric transfer hydrogenation.[3][4][5]

Workflow Overview:

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- Hydroamination: An ether-containing aminoalkyne substrate is treated with a titanium catalyst to facilitate an intramolecular hydroamination, forming a cyclic imine intermediate.

- Asymmetric Transfer Hydrogenation (ATH): A chiral ruthenium catalyst, such as a Noyori-Ikariya type catalyst, is then introduced. The catalyst stereoselectively reduces the imine to the corresponding chiral amine, yielding the 3-substituted morpholine with high enantiomeric excess (>95% ee).[4]



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Workflow for Catalytic Asymmetric Synthesis of Chiral Morpholines.[5]

Mechanistic Insight: The high enantioselectivity of the asymmetric transfer hydrogenation step is attributed to crucial hydrogen-bonding interactions between the oxygen atom in the substrate's backbone and the ligand of the ruthenium catalyst.[4][5] This interaction orients the cyclic imine in a specific way relative to the catalyst's active site, ensuring that the hydride transfer occurs preferentially to one face of the imine.

Part 3: The Morpholin-3-one as a Peptidomimetic

Peptides are often poor drug candidates due to low oral bioavailability and rapid degradation. Peptidomimetics are molecules that mimic the structure and function of peptides but have improved drug-like properties.[6][7] The chiral morpholin-3-one scaffold is an excellent β-turn mimetic.

Conformational Mimicry: In proteins, β-turns are secondary structures that cause a reversal in the direction of the polypeptide chain. They are often involved in molecular recognition events. The rigid morpholin-3-one ring can lock the substituents at positions C2 and C5 in a spatial orientation that mimics the i and i+3 residues of a β-turn. This pre-organized conformation enhances binding affinity to the target receptor or enzyme.

The morpholin-3-one scaffold as a rigid mimic of a peptide β-turn.

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Part 4: Therapeutic Applications

The versatility of the chiral morpholin-3-one scaffold is evident in its wide range of pharmacological activities.[2][8]

Oncology: EGFR Tyrosine Kinase Inhibitors

The Epidermal Growth Factor Receptor (EGFR) is a well-validated target in oncology, particularly in non-small cell lung cancer (NSCLC). A series of novel morpholin-3-one-fused quinazoline derivatives have been developed as potent EGFR tyrosine kinase inhibitors.[9][10]

- Mechanism: These compounds act as ATP-competitive inhibitors, binding to the kinase domain of EGFR and preventing its activation.
- Key Compounds: Compound a8 from one study demonstrated potent inhibitory activity against wild-type EGFR (IC_{50} = 53.1 nM) and also showed excellent activity against the clinically relevant T790M/L858R mutant EGFR.[10] This dual activity is crucial for overcoming acquired resistance to first-generation EGFR inhibitors.

Anticoagulation: Factor Xa Inhibition

The anticoagulant drug Rivaroxaban (Xarelto®) is a blockbuster therapeutic used for the prevention and treatment of thromboembolic diseases. A key intermediate in its synthesis is 4-(4-aminophenyl)morpholin-3-one, which is derived from 4-(4-nitrophenyl)morpholin-3-one.[11]

- Role of the Scaffold: In the final drug, the morpholin-3-one core serves as a central scaffold that correctly orients the other pharmacophoric elements, including the oxazolidinone ring that binds to the S1 pocket of the Factor Xa active site.

Other Therapeutic Areas

The morpholin-3-one scaffold has been explored in a multitude of other areas:

- Antihyperlipidemic and Antioxidant Agents: Derivatives have been designed as potent squalene synthase (SQS) inhibitors with simultaneous antioxidant activity, presenting a dual-action approach against atherosclerosis.[12]

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- Neurokinin-1 (NK-1) Receptor Antagonists: The scaffold is present in antagonists like L-742,694, which have been investigated for antiemetic and antidepressant effects.[13]
- Potassium Channel (Kv1.5) Inhibitors: Novel inhibitors containing a morpholine-indole linkage have been designed for potential use as anti-arrhythmic agents.[14]

Compound Class	Therapeutic Target	Therapeutic Area	Reference
Quinazoline Hybrids	EGFR Tyrosine Kinase	Oncology	[9][10]
Rivaroxaban Precursor	Factor Xa	Anticoagulation	[11]
Bifunctional Derivatives	Squalene Synthase (SQS)	Atherosclerosis	[12]
L-742,694	Neurokinin-1 (NK-1) Receptor	Antiemetic/Antidepressant	[13]
Indole Hybrids	Kv1.5 Potassium Channel	Atrial Fibrillation	[14]

Part 5: Future Outlook

The chiral morpholin-3-one scaffold continues to be a fertile ground for drug discovery. Future research will likely focus on:

- Novel Synthetic Methods: Development of new catalytic enantioselective methods to access increasingly complex and diverse derivatives.[13][15]
- New Biological Targets: Exploration of the scaffold's utility against emerging targets, such as protein-protein interactions and epigenetic enzymes.
- Fragment-Based Drug Design: Using the morpholin-3-one core as a starting point in fragment-based screening to identify novel lead compounds.

The combination of synthetic accessibility, favorable physicochemical properties, and proven biological relevance ensures that chiral morpholin-3-one derivatives will remain a cornerstone

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of medicinal chemistry for years to come.

References

- Title: Optimizing the Pharmacological Profile of New Bifunctional Antihyperlipidemic/Antioxidant Morpholine Derivatives. Source: Molecules, 2018. URL:[Link]
- Title: Catalytic Asymmetric Synthesis of Morpholines. Using Mechanistic Insights To Realize the Enantioselective Synthesis of Piperazines. Source: The Journal of Organic Chemistry, 2016. URL:[Link]
- Title: ChemInform Abstract: Advances in the Synthesis of Morpholin-3-ones and Morpholin-2-ones. Source: ChemInform, 2012. URL:[Link]
- Title: A review on pharmacological profile of Morpholine derivatives. Source: ResearchGate, 2014. URL:[Link]
- Title: Catalytic Enantioselective Synthesis of Morpholinones Enabled by Aza-Benzilic Ester Rearrangement. Source: Journal of the American Chemical Society, 2021. URL:[Link]
- Title: Catalytic Asymmetric Synthesis of Morpholines. Using Mechanistic Insights To Realize the Enantioselective Synthesis of Piperazines. Source: PubMed, 2016. URL:[Link]
- Title: Catalytic Enantioselective Synthesis of Morpholinones Enabled by Aza-Benzilic Ester Rearrangement. Source: Journal of the American Chemical Society, 2021. URL:[Link]
- Title: An updated review on morpholine derivatives with their pharmacological actions. Source: GSC Biological and Pharmaceutical Sciences, 2022. URL:[Link]
- Title: Novel morpholin-3-one fused quinazoline derivatives as EGFR tyrosine kinase inhibitors. Source: Semantic Scholar, 2016. URL:[Link]
- Title: Catalytic Asymmetric Synthesis of Morpholines. Using Mechanistic Insights To Realize the Enantioselective Synthesis of Piperazines. Source: Organic Chemistry Portal, 2016. URL:[Link]
- Title: Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile. Source: Journal of Chemical Reviews, 2020. URL:[Link]

© 2026 BenchChem. All rights reserved.

- Title: Reactions of Piperazin-2-one, Morpholin-3-one, and Thiomorpholin-3-one with Triethyl Phosphite Prompted by Phosphoryl Chloride: Scope and Limitations. Source: ACS Omega, 2019. URL:[Link]
- Title: Syntheses of 2- and 3-Substituted Morpholine Congeners via Ring Opening of 2-Tosyl-1,2-Oxazetidine. Source: Molecules, 2023. URL:[Link]
- Title: A review on pharmacological profile of Morpholine derivatives. Source: ResearchGate, 2023. URL:[Link]
- Title: Structure of morpholine-3-one derivatives, 115–116. Source: ResearchGate, N/A. URL:[Link]
- Title: Rational Design and Synthesis of 3-Morpholine Linked Aromatic-Imino-1H-Indoles as Novel Kv1.5 Channel Inhibitors Sharing Vasodilation Effects. Source: Frontiers in Cardiovascular Medicine, 2021. URL:[Link]
- Title: Novel morpholin-3-one fused quinazoline derivatives as EGFR tyrosine kinase inhibitors. Source: Bioorganic & Medicinal Chemistry Letters, 2016. URL:[Link]
- Title: Reactions of Piperazin-2-one, Morpholin-3-one, and Thiomorpholin-3-one with Triethyl Phosphite Prompted by Phosphoryl Chloride: Scope and Limitations. Source: ResearchGate, 2019. URL:[Link]
- Title: ChemInform Abstract: Synthesis of Chiral Piperazinones as Versatile Scaffolds for Peptidomimetics. Source: ResearchGate, 2010. URL:[Link]
- Title: An updated review on morpholine derivatives with their pharmacological actions. Source: GSC Biological and Pharmaceutical Sciences, 2022. URL:[Link]
- Title: Synthesis and SAR of morpholine and its derivatives: A review update. Source: E3S Web of Conferences, 2024. URL:[Link]
- Title: Chirality and Rigidity in Triazole-Modified Peptidomimetics Interacting with Neuropilin-1. Source: International Journal of Molecular Sciences, 2024. URL:[Link]

© 2026 BenchChem. All rights reserved.

- Title: Heterocycles as a Peptidomimetic Scaffold: Solid-Phase Synthesis Strategies. Source: Semantic Scholar, 2021. URL:[Link]
- Title: Heterocycles as a Peptidomimetic Scaffold: Solid-Phase Synthesis Strategies. Source: Molecules, 2021. URL:[Link]
- Title: New 4-(Morpholin-4-Yl)-3-Nitrobenzhydrazide Based Scaffold: Synthesis, Structural Insights, and Biological Evaluation. Source: Molecules, 2023. URL:[Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Catalytic Asymmetric Synthesis of Morpholines. Using Mechanistic Insights To Realize the Enantioselective Synthesis of Piperazines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. organic-chemistry.org [organic-chemistry.org]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. Heterocycles as a Peptidomimetic Scaffold: Solid-Phase Synthesis Strategies [escholarship.org]
- 8. researchgate.net [researchgate.net]
- 9. semanticscholar.org [semanticscholar.org]
- 10. Novel morpholin-3-one fused quinazoline derivatives as EGFR tyrosine kinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. Optimizing the Pharmacological Profile of New Bifunctional Antihyperlipidemic/Antioxidant Morpholine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 13. pubs.acs.org [pubs.acs.org]

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- 14. Rational Design and Synthesis of 3-Morpholine Linked Aromatic-Imino-1H-Indoles as Novel Kv1.5 Channel Inhibitors Sharing Vasodilation Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pubs.acs.org [pubs.acs.org]
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